

# A Comprehensive Technical Guide to the Physical Properties of Triethyloxonium Tetrafluoroborate

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## Compound of Interest

Compound Name: Triethyloxonium tetrafluoroborate

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## Introduction

**Triethyloxonium tetrafluoroborate**, often referred to as Meerwein's reagent, is a powerful and widely utilized ethylating agent in organic synthesis.<sup>[1][2]</sup> Its efficacy in transferring an ethyl group to a variety of nucleophiles makes it an invaluable tool in the synthesis of complex molecules, including active pharmaceutical ingredients.<sup>[3]</sup> A thorough understanding of its physical properties is paramount for its safe handling, storage, and effective application in research and development. This guide provides a detailed overview of the key physical characteristics of **triethyloxonium tetrafluoroborate**, supported by quantitative data and generalized experimental protocols.

## Core Physical Properties

The physical properties of **triethyloxonium tetrafluoroborate** are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Source(s)
Molecular Formula	$[(\text{CH}_3\text{CH}_2)_3\text{O}]^+[\text{BF}_4]^-$	[1]
Molecular Weight	189.99 g/mol	[1][4][5][6]
Appearance	White crystalline solid/powder	[1][7][8]
Melting Point	91-92 °C (decomposes)	[1][2][7][9]
96-97 °C	[4][7][10]	
Density	1.328 g/mL at 25 °C	[4][5][7][10]
Solubility		
Reacts with water	[1][4][7]	
Soluble in methylene chloride (20 mg/mL, clear, colorless)	[7]	
Soluble in polar organic solvents	[2]	
Stability	Moisture sensitive; hygroscopic.[4][9][11] Reacts violently with water.[11][12] Stable under recommended storage conditions (2-8 °C, under inert gas).[4][5][11] Contains 1-3% diethyl ether as a stabilizer.	

## Experimental Protocols

The following sections detail generalized experimental methodologies for determining the key physical properties of chemical compounds like **triethyloxonium tetrafluoroborate**.

### Melting Point Determination

The melting point of a crystalline solid is a critical indicator of its purity. A sharp melting range typically signifies a high-purity compound.

#### Methodology:

- **Sample Preparation:** A small amount of the crystalline **triethyloxonium tetrafluoroborate** is finely ground and packed into a capillary tube to a height of 2-3 mm.[\[13\]](#)
- **Apparatus Setup:** The capillary tube is placed in a calibrated melting point apparatus.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, especially when approaching the expected melting point.[\[13\]](#)
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the onset of melting. The temperature at which the entire solid mass turns into a clear liquid is recorded as the final melting point.[\[13\]](#) The melting range is reported as the difference between these two temperatures. Given that **triethyloxonium tetrafluoroborate** decomposes at its melting point, observation of gas evolution or color change should also be noted.[\[7\]](#)[\[8\]](#)[\[9\]](#)

## Solubility Determination

Solubility is a crucial parameter, especially in drug development, as it influences bioavailability and formulation.

#### Methodology (Qualitative):

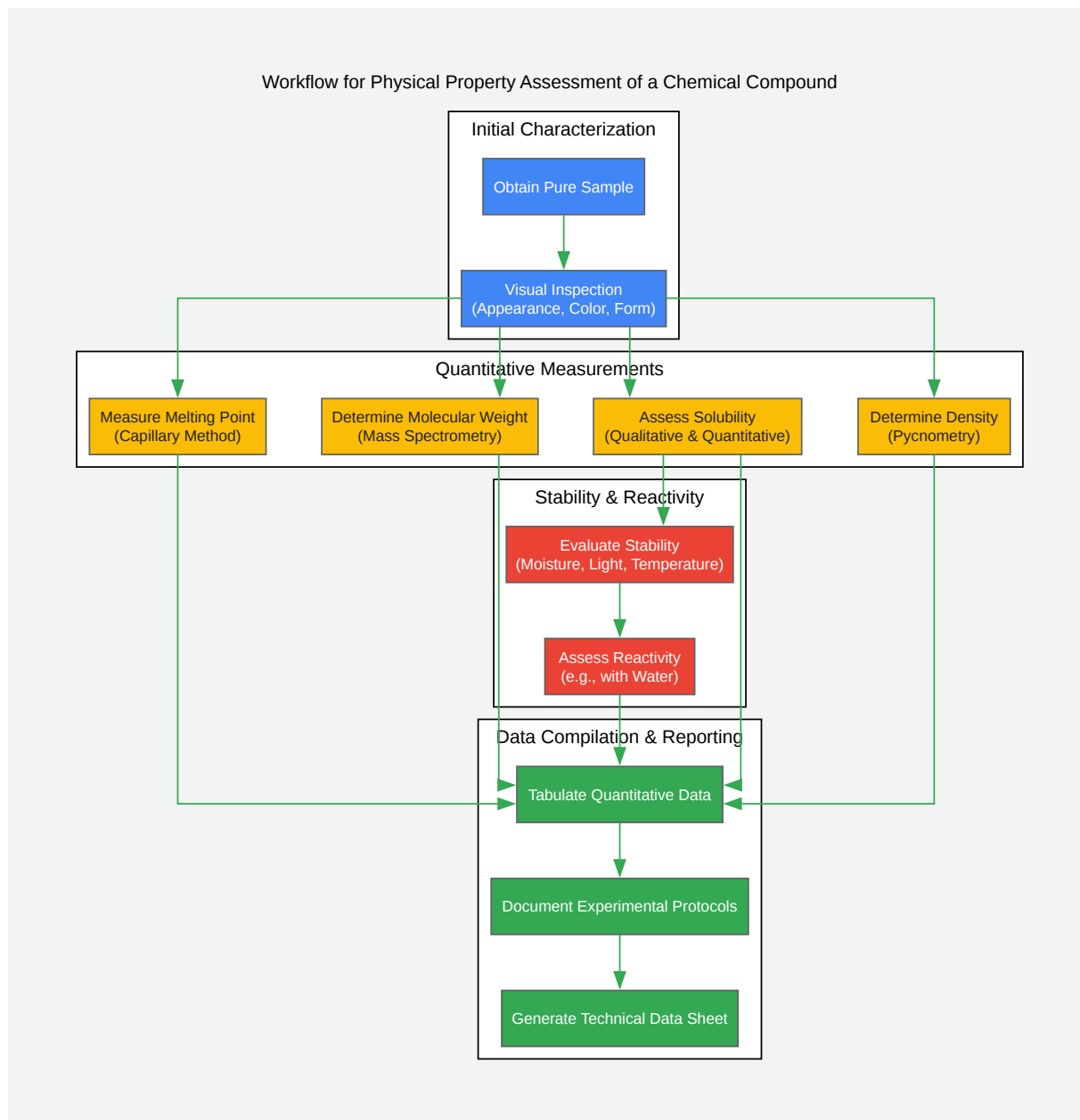
- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, methylene chloride, diethyl ether, acetone) are selected for the test.
- **Procedure:** A small, accurately weighed amount of **triethyloxonium tetrafluoroborate** (e.g., 10 mg) is added to a test tube containing a specific volume of the chosen solvent (e.g., 1 mL).
- **Observation:** The mixture is agitated vigorously at a constant temperature. The visual observation of whether the solid dissolves completely, partially, or not at all determines its qualitative solubility. For **triethyloxonium tetrafluoroborate**, its reaction with water would be observed as gas evolution and the formation of new substances.[\[1\]](#)

#### Methodology (Quantitative - for non-reactive solvents):

- **Saturated Solution Preparation:** An excess amount of the compound is added to a known volume of the solvent (e.g., methylene chloride) in a sealed container.
- **Equilibration:** The mixture is agitated at a constant temperature for an extended period (e.g., 24 hours) to ensure equilibrium is reached.
- **Sample Analysis:** The saturated solution is filtered to remove any undissolved solid. A known volume of the clear filtrate is then taken, and the solvent is evaporated. The mass of the remaining solid is measured to determine the concentration of the solute.

## Logical Workflow for Physical Property Assessment

The following diagram illustrates a logical workflow for the systematic assessment of the physical properties of a chemical compound.



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Caption: A logical workflow for the physical property assessment of a chemical compound.

## Conclusion

The physical properties of **triethyloxonium tetrafluoroborate** are well-defined, characterizing it as a white, crystalline solid with a distinct melting point at which it decomposes. Its high reactivity with water and sensitivity to moisture necessitate careful handling and storage under inert and dry conditions. A comprehensive understanding of these properties, as outlined in this guide, is essential for its safe and effective use in the advancement of chemical synthesis and drug discovery.

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